

Technical Whitepaper: [2-(4-Chlorophenyl)phenyl]sulfonyl chloride[1]

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Compound of Interest

Compound Name: [2-(4-Chlorophenyl)phenyl]sulfonyl chloride

CAS No.: 887344-37-8

Cat. No.: B1352784

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CAS Number: 887344-37-8 Molecular Formula: C₁₂H₈Cl₂O₂S Molecular Weight: 287.16 g/mol

IUPAC Name: 2-(4-chlorophenyl)benzenesulfonyl chloride[1][2]

Executive Summary

[2-(4-Chlorophenyl)phenyl]sulfonyl chloride is a specialized organosulfur building block characterized by a biphenyl core with orthogonal functionalization.[1] Unlike common para-substituted sulfonyl chlorides, this molecule features a sulfonyl chloride group at the ortho (C2) position relative to the biaryl axis, with a chlorine atom at the para (C4') position of the distal ring.

This steric arrangement imparts unique reactivity profiles, making it a critical scaffold in the synthesis of atropisomeric ligands, sterically constrained sulfonamide inhibitors, and advanced agrochemicals. Its utility lies in its ability to introduce a lipophilic, electron-withdrawing biaryl moiety into pharmacophores, modulating metabolic stability and binding affinity in drug targets such as GPCRs and ion channels.[1]

Chemical Identity & Structural Analysis[1][3][4]

The molecule consists of two benzene rings connected by a single bond.[1] The proximal ring bears the highly reactive sulfonyl chloride electrophile, while the distal ring provides a lipophilic anchor with a chloro-substituent that allows for further diversification (e.g., via Buchwald-Hartwig amination or Suzuki coupling).

Property	Data
CAS Number	887344-37-8
Appearance	Off-white to pale yellow crystalline solid
Purity Grade	Typically $\geq 97\%$ (HPLC)
Solubility	Soluble in DCM, THF, Ethyl Acetate; Hydrolyzes in water
Storage	2–8°C, under inert atmosphere (Argon/Nitrogen)
Melting Point	103–108°C (Analogous range; specific polymorph dependent)

Structural Conformation

The ortho-substitution forces the two phenyl rings to twist out of planarity to minimize steric clash between the sulfonyl group and the ortho-hydrogens of the adjacent ring. This non-planar conformation is vital for disrupting pi-stacking in biological targets, often improving solubility and selectivity of derived drugs.[1]

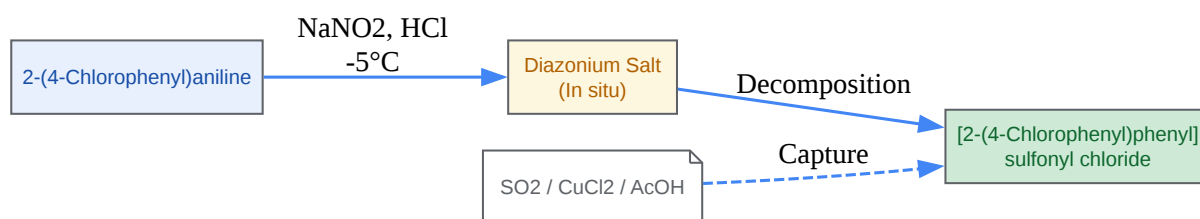
Synthetic Methodology

Direct chlorosulfonation of 4-chlorobiphenyl typically yields the para isomer due to steric hindrance and electronic directing effects.[1] Therefore, the authoritative synthesis of the ortho isomer requires a directed approach, most reliably via the Meerwein Chlorosulfonylation of the corresponding aniline.

Protocol: Sandmeyer-Type Chlorosulfonylation

Objective: Convert 2-(4-chlorophenyl)aniline to the sulfonyl chloride with high regiocontrol.[1]

- Diazotization:
 - Dissolve 2-(4-chlorophenyl)aniline (1.0 eq) in concentrated HCl (3.0 eq) and glacial acetic acid at -5°C.
 - Add aqueous NaNO₂ (1.1 eq) dropwise, maintaining temperature <0°C. Stir for 30 min to form the diazonium salt.
- Sulfonyl Group Installation:
 - Reagent Prep: Saturate glacial acetic acid with SO₂ gas. Add CuCl₂ (0.2 eq) as a catalyst. [\[1\]](#)
 - Coupling: Pour the cold diazonium solution into the SO₂/CuCl₂ mixture.
 - Observation: Immediate nitrogen evolution indicates decomposition of the diazonium species and capture by SO₂. [\[1\]](#)
- Workup:
 - Pour mixture into ice water. The product precipitates as a solid. [\[1\]](#)
 - Filter, wash with cold water, and dry in a vacuum desiccator over P₂O₅. [\[1\]](#)
 - Purification: Recrystallization from hexane/CHCl₃ if necessary. [\[1\]](#)



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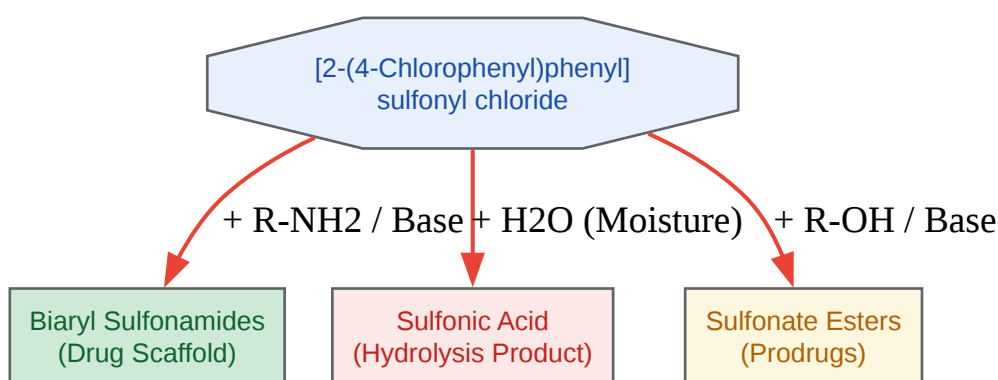
Figure 1: Meerwein chlorosulfonylation pathway ensuring ortho-regioselectivity.

Reactivity Profile & Handling

The sulfonyl chloride moiety is highly electrophilic but less reactive than non-hindered analogs (e.g., benzenesulfonyl chloride) due to the ortho-biaryl bulk.[1]

Key Reactions

- Sulfonamide Formation (Aminolysis):
 - Reacts with primary/secondary amines in the presence of a base (TEA, DIPEA) or pyridine.
 - Note: Reaction times may be prolonged (4–12h) compared to standard derivatives due to steric shielding.[1]
- Friedel-Crafts Sulfonylation:
 - In the presence of AlCl_3 , it can cyclize intramolecularly to form chlorinated dibenzothiophene dioxides (sulfones), a common side reaction if heating is uncontrolled.
- Hydrolysis:
 - Rapidly converts to the sulfonic acid upon exposure to atmospheric moisture.[1] Strict anhydrous handling is required.



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Figure 2: Divergent reactivity pathways.[1] Moisture sensitivity requires anhydrous conditions.

Applications in Drug Discovery

This scaffold is particularly valued in Fragment-Based Drug Discovery (FBDD).[1] The biaryl system mimics hydrophobic pockets in proteins, while the sulfonyl group provides a rigid geometry for hydrogen bonding.

- GPCR Antagonists: The biphenyl motif is a classic privileged structure in Angiotensin II receptor blockers (ARBs).[1]
- Kinase Inhibitors: The 4-chloro group allows for late-stage functionalization to tune selectivity against specific kinase isoforms.[1]
- Ion Channel Modulators: Sulfonamides derived from this core have shown potential in blocking voltage-gated sodium channels (Nav1.7).[1]

Safety & Handling Protocols

Hazard Class: Corrosive (Skin Corr.[1] 1B), Moisture Sensitive.[1]

- Personal Protective Equipment (PPE):
 - Double nitrile gloves (breakthrough time <15 min for sulfonyl chlorides).[1]
 - Chemical splash goggles and face shield.[1]
 - Work strictly within a fume hood.[1]
- Spill Management:
 - Do not use water.[1] Neutralize spills with solid sodium bicarbonate or lime before cleanup. [1]
- Storage:
 - Store in a tightly sealed vial under Argon at 4°C.
 - If the solid turns to a viscous oil or emits acrid fumes (HCl), hydrolysis has occurred.[1]

References

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Sources

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[\[pubchem.ncbi.nlm.nih.gov\]](https://pubchem.ncbi.nlm.nih.gov)
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